

Application Notes and Protocols for the Spectrophotometric Determination of Trimethoprim Hydrochloride

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Compound of Interest

Compound Name: Trimethoprim Hydrochloride

Cat. No.: B1211868

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These application notes provide detailed protocols for the quantitative determination of Trimethoprim (TMP) hydrochloride in pure form and pharmaceutical formulations using UV-Visible spectrophotometry. The methods are simple, cost-effective, and suitable for quality control laboratories.

Method A: Direct UV Spectrophotometry in Methanol

This method relies on the direct measurement of UV absorbance of Trimethoprim in a methanolic solution. It is a rapid and straightforward technique for quantifying TMP.

Experimental Protocol

1. Instrumentation:

- A UV-Visible Spectrophotometer (e.g., Shimadzu UV-1800) with a pair of 1.0 cm matched quartz cells.^[1]
- Analytical Balance
- Volumetric flasks
- Pipettes

- Ultrasonicator

2. Reagents and Materials:

- Trimethoprim reference standard
- Methanol (Analytical Grade)[1]
- Marketed Trimethoprim tablets
- Distilled water

3. Preparation of Standard Stock Solution:

- Accurately weigh 100 mg of the Trimethoprim reference standard.[2]
- Transfer it into a 100 ml volumetric flask.
- Dissolve and make up the volume with methanol to obtain a stock solution of 1000 µg/ml.[2]
- From this stock solution, pipette 10 ml into another 100 ml volumetric flask and dilute with methanol to get a working standard solution of 100 µg/ml.[3]

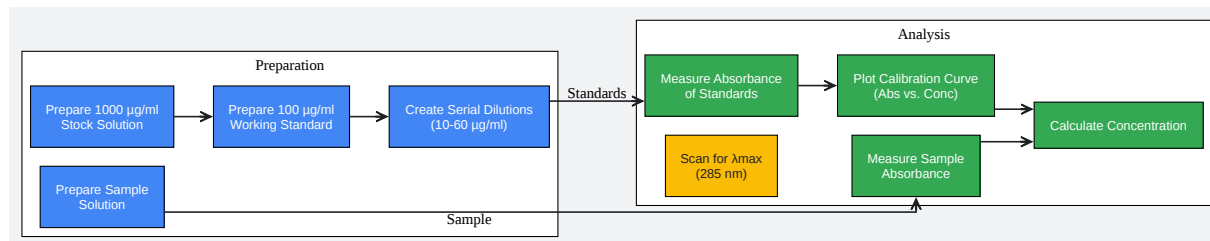
4. Preparation of Sample Solution:

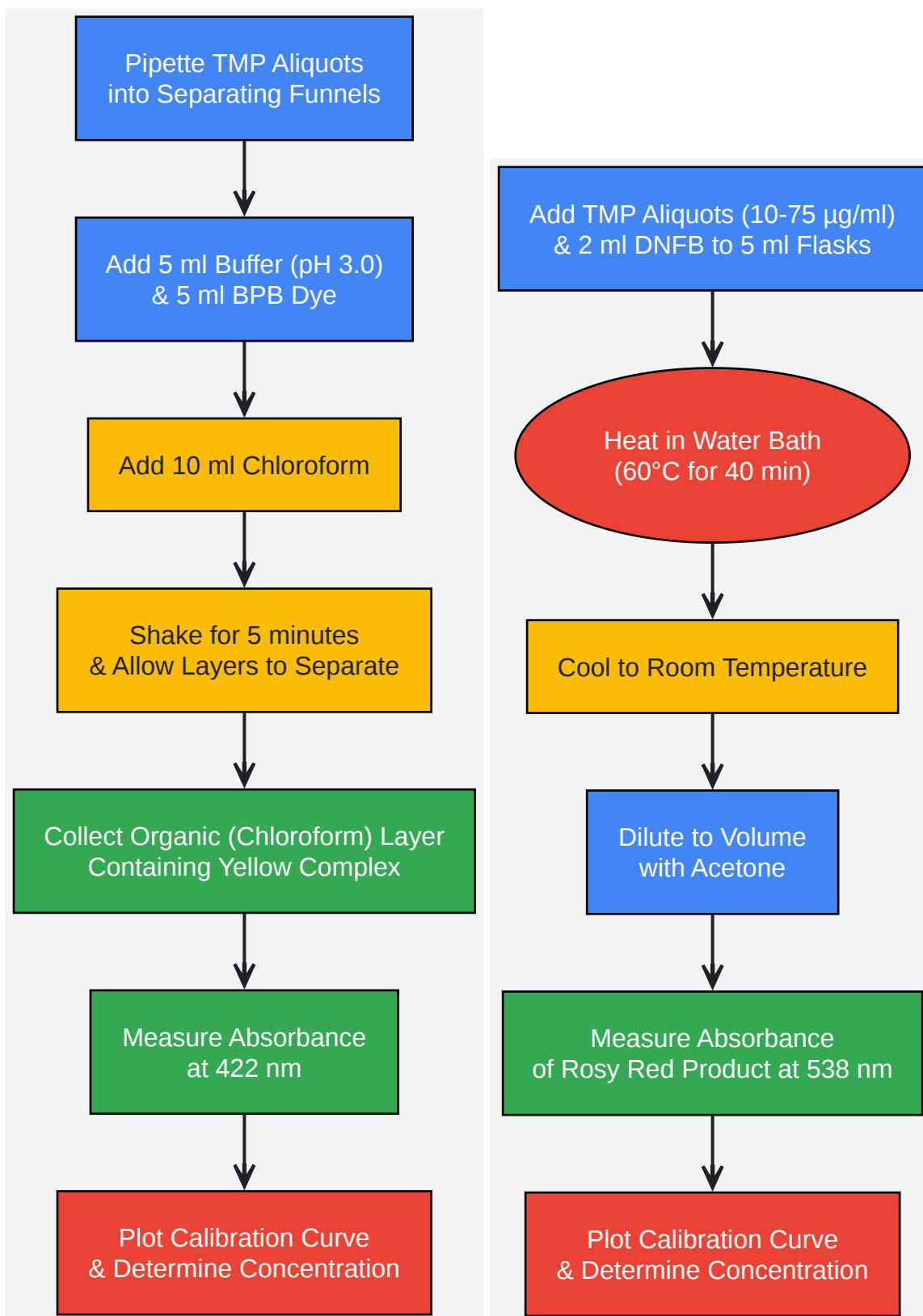
- Weigh and powder twenty tablets to determine the average weight.
- Take an amount of powder equivalent to 100 mg of Trimethoprim and transfer it to a 100 ml volumetric flask.[2]
- Add about 50 ml of methanol, sonicate for 5-10 minutes to ensure complete dissolution of the drug, and then dilute to the mark with methanol to get a 1000 µg/ml solution.[3]
- Filter the solution if necessary.
- Dilute 10 ml of the filtrate to 100 ml with methanol to obtain a final theoretical concentration of 100 µg/ml.[3]

5. Spectrophotometric Analysis:

- Determination of λ_{max} : Scan a 10 $\mu\text{g/ml}$ solution of Trimethoprim in methanol from 200-400 nm against a methanol blank. The maximum absorbance (λ_{max}) is typically observed at 285 nm.[\[1\]](#)[\[4\]](#)
- Calibration Curve: Prepare a series of dilutions from the working standard solution to get concentrations ranging from 10-60 $\mu\text{g/ml}$.[\[1\]](#)[\[4\]](#) Measure the absorbance of each solution at 285 nm against the methanol blank. Plot a graph of absorbance versus concentration.
- Sample Analysis: Prepare a suitable dilution of the sample solution to fall within the calibration curve range. Measure its absorbance at 285 nm and determine the concentration from the calibration curve.

Visualization: Workflow for Direct UV Spectrophotometry





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